

Molecular formula and weight of Guanylthiourea

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Compound of Interest

Compound Name: Guanylthiourea

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An In-depth Technical Guide to Guanylthiourea

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **guanylthiourea**. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Core Properties of Guanylthiourea

Guanylthiourea, also known as amidinothiourea, is a small organic compound containing nitrogen and sulfur. Its fundamental chemical properties are summarized below.

Property	Value	References
Molecular Formula	C ₂ H ₆ N ₄ S	[1][2][3][4]
Molecular Weight	118.16 g/mol	[1][2][4][5]
CAS Number	2114-02-5	[1][3][5]
Appearance	White to off-white crystalline powder	[2][5]
Purity	Typically >98.0%	[2]
Melting Point	159.5 °C or higher	[5]
Solubility	Soluble in methanol, slightly soluble in water (approx. 3%), and insoluble in benzene, toluene, and xylenes (BTXs).	[5]

Experimental Protocols

A common method for the synthesis of **guanyltiourea** involves the reaction of N-cyanoguanidine (dicyandiamide) with hydrogen sulfide.[6][7][8] The following protocol is a generalized procedure based on established methods.

Materials:

- N-cyanoguanidine
- Hydrogen sulfide (gas)
- N-alkylpyrrolidone (e.g., N-methylpyrrolidone) as a solvent[7][8]
- Catalyst (e.g., amine, ammonia, or elemental sulfur)[7][8]
- Organic solvent for purification (e.g., toluene, methanol)[6][7][8]

Procedure:

- **Reaction Setup:** Dissolve N-cyanoguanidine in N-alkylpyrrolidone in a reaction vessel suitable for gas dispersion.
- **Catalyst Addition:** Introduce a catalytic amount of an amine, ammonia, or elemental sulfur to the mixture.[7][8]
- **Gaseous reactant introduction:** Bubble hydrogen sulfide gas through the solution. The reaction temperature is typically maintained between 70-120°C.[7][8]
- **Reaction Monitoring:** The reaction progress can be monitored by appropriate analytical techniques until the desired conversion is achieved.
- **Product Isolation:** Upon completion, the reaction mixture may form an addition compound of **guanylthiourea** and the N-alkylpyrrolidone solvent.[7][8] This can be decomposed by treatment with an organic solvent like toluene to precipitate the crude product.[7][8]
- **Purification:** The crude **guanylthiourea** can be further purified by recrystallization from a suitable solvent, such as methanol or an ethanol-water mixture, to yield colorless prisms.[6]

Characterization and Analysis

The synthesized **guanylthiourea** can be characterized using standard analytical techniques to confirm its identity and purity:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to elucidate the molecular structure.[9][10]
- **Infrared (IR) Spectroscopy:** To identify the characteristic functional groups present in the molecule.[9][11]
- **Mass Spectrometry (MS):** To confirm the molecular weight and fragmentation pattern.[9][10]
- **Melting Point Analysis:** To assess the purity of the synthesized compound.[5]
- **Elemental Analysis:** To determine the elemental composition (C, H, N, S) and compare it with the calculated values.[6]

Biological and Chemical Significance

Thiourea derivatives, including **guanylthiourea**, are recognized for their wide range of biological activities and applications in chemical synthesis.

Potential Biological Activities:

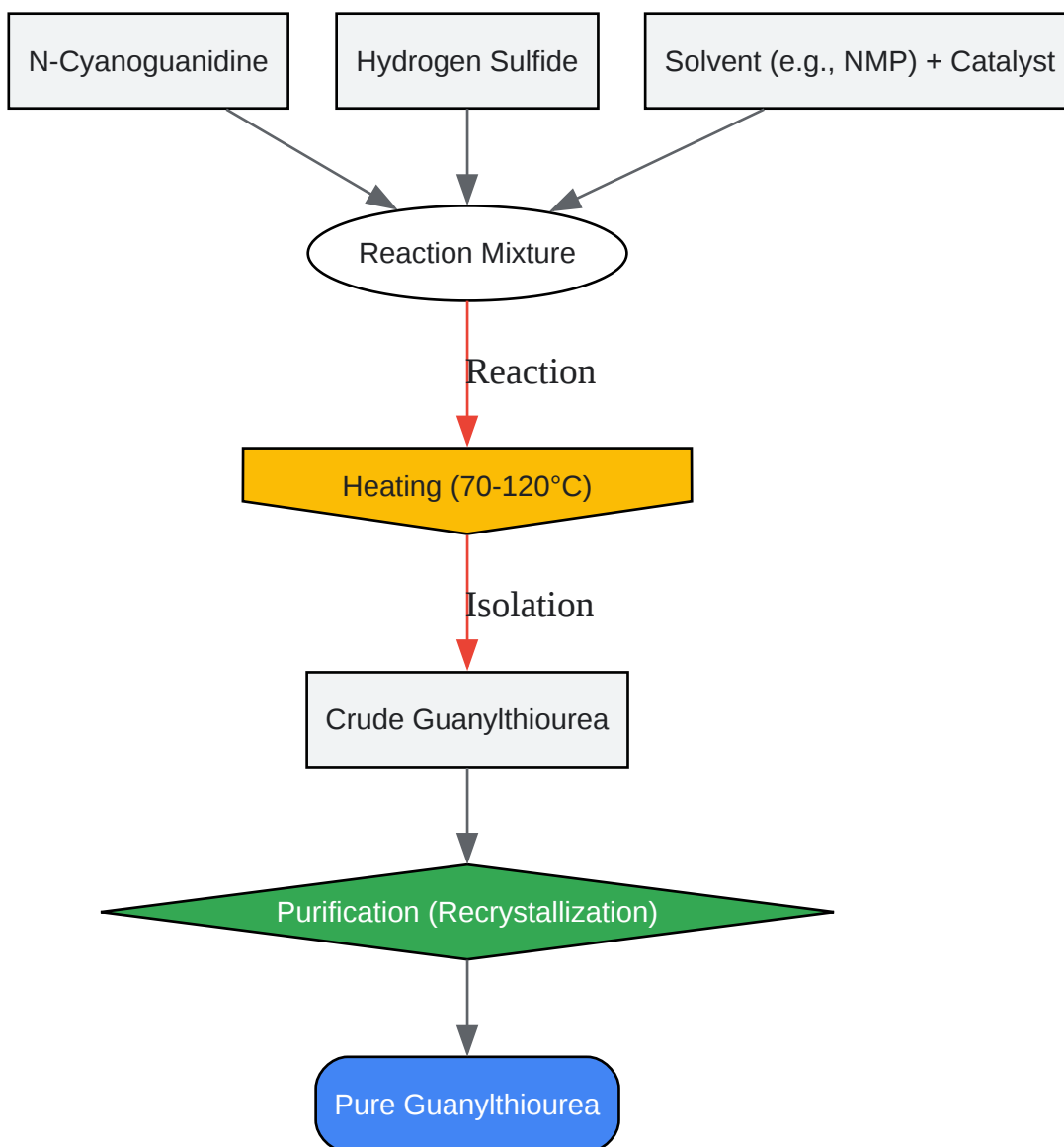
- Antimalarial: **Guanylthiourea** has been identified as a pharmacophore unit in antifolate antimalarial agents.[\[12\]](#)
- Anticancer: Thiourea derivatives have shown potential as anticancer agents, with some compounds exhibiting activity against various cancer cell lines.[\[13\]](#)[\[14\]](#)
- Antiviral: Certain chiral thioureas have demonstrated antiviral activity, for instance, against the tobacco mosaic virus.[\[11\]](#)
- General Antimicrobial: Various thiourea derivatives have been reported to possess antibacterial and antifungal properties.[\[15\]](#)

Chemical Applications:

- Raw Material: **Guanylthiourea** serves as a raw material for the synthesis of pharmaceuticals.[\[5\]](#)
- Corrosion Inhibitor: It is used in the manufacturing of metal surface treatment agents, such as rust inhibitors.[\[5\]](#)
- Wastewater Treatment: It can be used to remove residual chlorine in wastewater.[\[5\]](#)

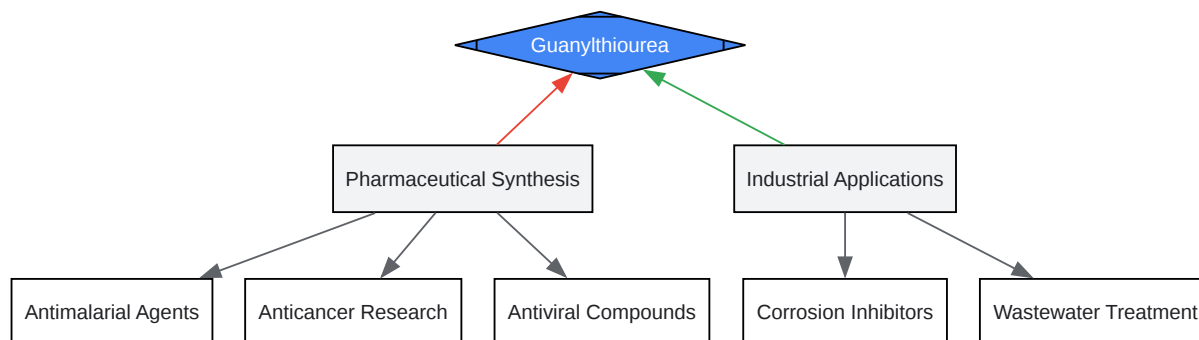
Visualized Workflows and Pathways

The following diagrams illustrate the synthesis workflow for **guanylthiourea** and a conceptual representation of its potential applications.



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Caption: Workflow for the Synthesis of **Guanylthiourea**.



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Caption: Conceptual Applications of **Guanylthiourea**.

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